

Anilide vs. Amide: A Comparative Analysis for Drug Development

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Compound of Interest

Compound Name: Anilix
CAS No.: 8072-20-6
Cat. No.: B1216903

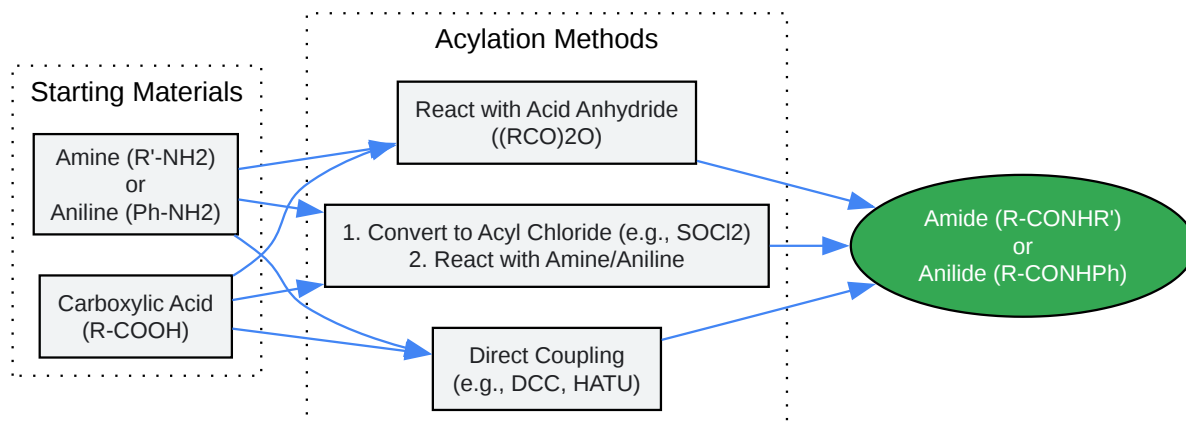
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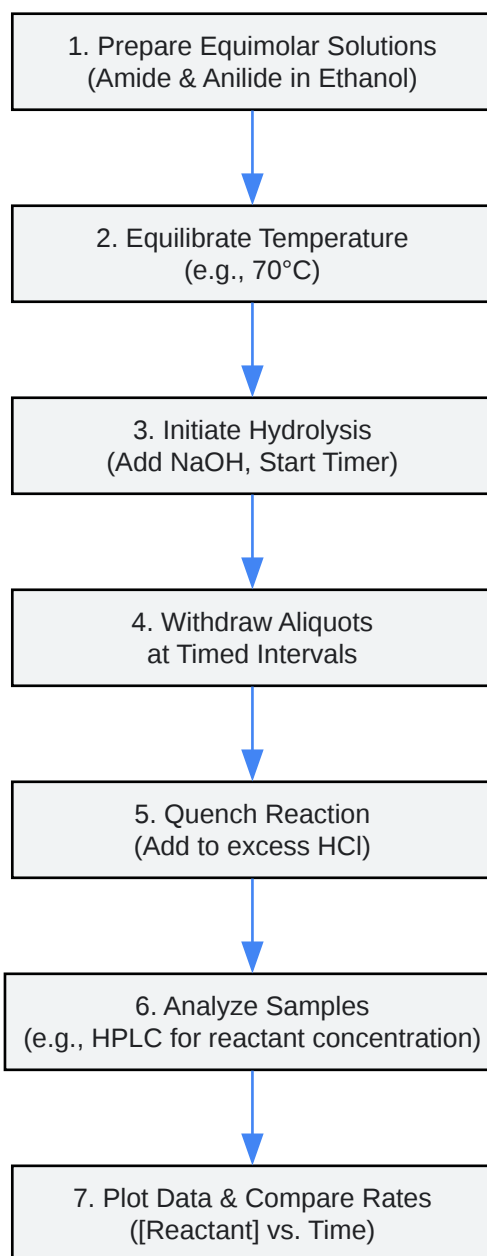
In the landscape of organic and medicinal chemistry, both anilides and amides are fundamental functional groups. While structurally related, the distinction between an anilide as an N-phenyl amide and a general amide (often N-alkyl or unsubstituted) leads to significant differences in their physicochemical properties, reactivity, and roles in drug design.^{[1][2]} This guide provides a comparative analysis of these two moieties, supported by experimental data and protocols to inform researchers and drug development professionals.

Structural and Electronic Differences

An amide is characterized by a nitrogen atom bonded to a carbonyl group (C=O).^[3] An anilide is a specific subset of amides where the nitrogen atom is directly attached to a phenyl ring.^[1] This structural variance is the primary driver of their differing properties.

The lone pair of electrons on the nitrogen atom in a simple amide delocalizes into the adjacent carbonyl group through resonance, making the nitrogen less basic than a corresponding amine.^{[4][5]} In anilides, this lone pair is also delocalized into the aromatic pi-system of the benzene ring. This extended conjugation further reduces the electron density on the nitrogen atom, rendering anilides even weaker bases than most aliphatic amides.^{[5][6]}





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References

- [1. Anilide - Wikipedia \[en.wikipedia.org\]](#)
- [2. webhome.auburn.edu \[webhome.auburn.edu\]](#)
- [3. Amide | Structure, Functional Group Bond & Examples - Lesson | Study.com \[study.com\]](#)
- [4. Amide - Wikipedia \[en.wikipedia.org\]](#)
- [5. quora.com \[quora.com\]](#)
- [6. Amine Reactivity \[www2.chemistry.msu.edu\]](#)
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